

Application Notes and Protocols for Electrophysiological Characterization of ACORINE

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Compound of Interest

Compound Name: ACORINE

Cat. No.: B1139253

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Introduction

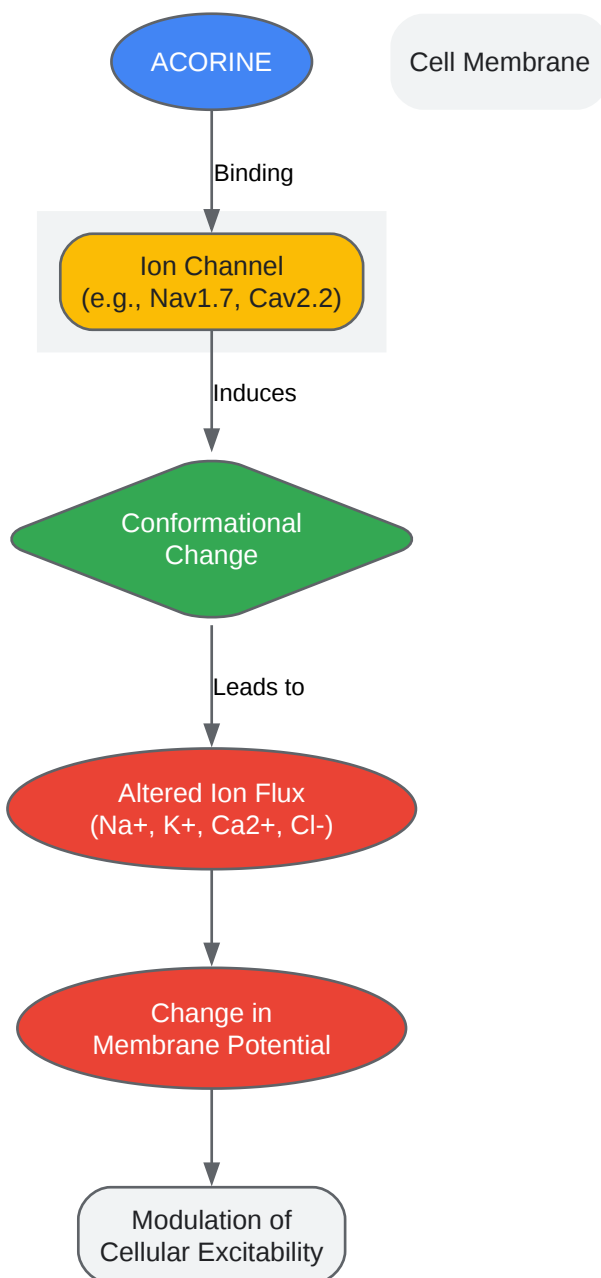
This document provides a detailed methodology for the electrophysiological characterization of **ACORINE**, a novel compound with putative ion channel modulatory activity. The primary technique described is the patch clamp method, the gold standard for investigating the electrical properties of ion channels and the effects of pharmacological agents. These protocols are designed to be adaptable for studying **ACORINE**'s effects on various types of ion channels, such as voltage-gated sodium channels (VGSCs) or ligand-gated ion channels like GABA-A receptors, which are critical targets in drug discovery.

The protocols herein cover whole-cell patch clamp recordings, which allow for the measurement of macroscopic currents from the entire cell membrane, providing insights into the overall effect of **ACORINE** on a population of ion channels. Both voltage-clamp and current-clamp configurations are described to assess the compound's impact on ion channel currents and neuronal excitability, respectively.

Hypothetical Signaling Pathway of ACORINE

The following diagram illustrates a hypothetical signaling pathway for **ACORINE** as a modulator of a voltage-gated ion channel. This model presumes that **ACORINE** binds directly to the

channel or an associated subunit, inducing a conformational change that alters its gating properties.

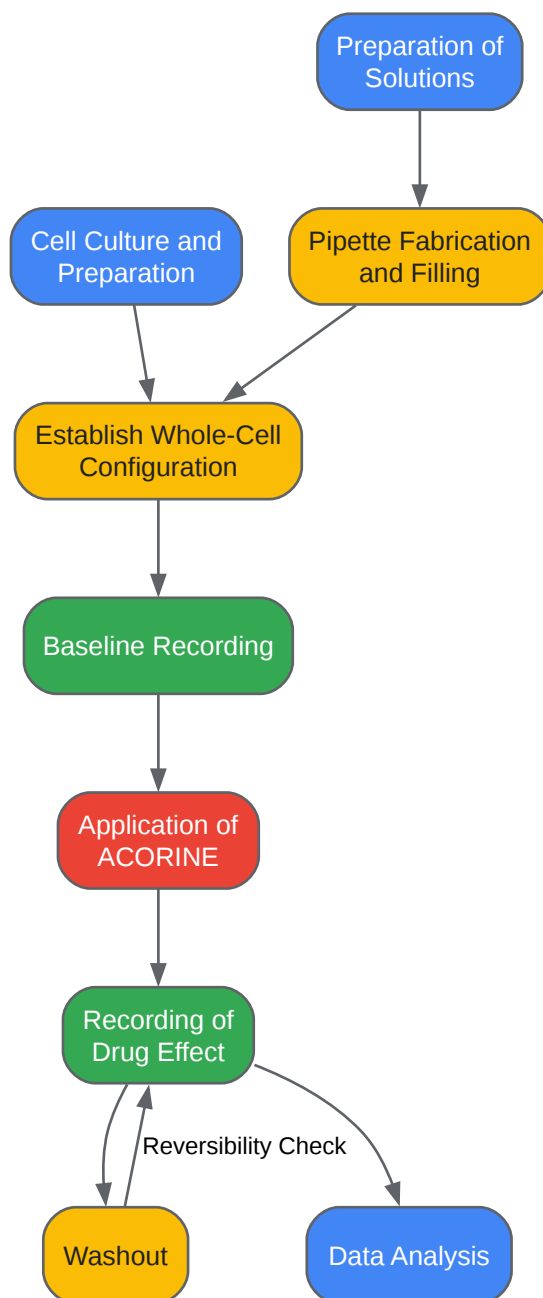


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Caption: Hypothetical direct modulation of an ion channel by **ACORINE**.

Experimental Workflow

The general workflow for characterizing the electrophysiological effects of **ACORINE** using patch clamp is depicted below. This process begins with cell preparation and culminates in data analysis and interpretation.



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